



Application of Polybutylene Succinate (PBS) in Sustainable Packaging Materials

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Butanedioic acid;butane-1,4-diol	
Cat. No.:	B1584996	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Polybutylene Succinate (PBS), a biodegradable polymer, in the development of sustainable packaging materials. This document details the material's properties, its performance in blends with other biopolymers, and standardized protocols for its evaluation.

Introduction to PBS for Sustainable Packaging

Polybutylene succinate (PBS) is a promising biodegradable aliphatic polyester that offers a sustainable alternative to conventional non-degradable plastics.[1] Its favorable properties, including good processability, thermal stability, and mechanical strength, make it suitable for a wide range of packaging applications.[2][3] PBS can be processed using conventional techniques such as film extrusion, injection molding, and thermoforming.[2][3] Furthermore, it is compostable, breaking down into carbon dioxide, water, and biomass, thus contributing to a circular economy and reducing plastic waste accumulation.[3]

Properties of PBS-Based Packaging Films

The performance of PBS in packaging applications is often enhanced by blending it with other biodegradable polymers like Poly(butylene adipate-co-terephthalate) (PBAT) and Polylactic Acid (PLA). These blends can be tailored to achieve specific properties required for various packaging needs.



Mechanical Properties

The mechanical integrity of packaging films is crucial for product protection. The tensile strength and elongation at break are key indicators of a film's durability and flexibility. Blending PBS with other polymers can significantly modify these properties.

Table 1: Mechanical Properties of PBS and its Blends

Material Composition	Tensile Strength (MPa)	Elongation at Break (%)	Elastic Modulus (MPa)	Reference
Neat PBS	32.8	210	450	[4]
Neat PBAT	25.6	650	80	[4]
75% PBS / 25% PBAT	30.1	150	350	[4]
50% PBS / 50% PBAT	28.5	280	250	[4]
25% PBS / 75% PBAT	26.8	390	135	[4][5]
70% PLA / 30% PBS	-	250	-	[6]

Barrier Properties

The ability of a packaging material to prevent the transmission of gases, such as oxygen, and water vapor is critical for preserving the quality and extending the shelf-life of packaged goods, especially food and pharmaceuticals.

Table 2: Barrier Properties of PBS and its Blends



Material Composition	Oxygen Permeability (cm³·µm/m²·d·kPa)	Water Vapor Transmission Rate (g/m²·d)	Reference
Neat PBS	150	83.8 (at 90% RH, 37.8°C for 50 μm film)	[7]
Neat PBAT	300	-	[4]
75% PBS / 25% PBAT	180	-	[4]
50% PBS / 50% PBAT	220	-	[4]
25% PBS / 75% PBAT	260	-	[4]
PLA/PBS (90/10 wt%)	-	37.35 (at 97% RH, 25°C for 225 μm film)	[7]

Biodegradability

The key advantage of PBS is its biodegradability. The rate of degradation is influenced by environmental conditions such as temperature, humidity, and microbial activity.

Table 3: Biodegradation of PBS under Controlled Composting Conditions

Material	Test Duration (days)	Biodegradatio n (%)	Test Standard	Reference
PBS powder	74	82.27	ISO 14855-2	[8]
PCL-starch blend	44	88	-	[9]
PBS	80	31	-	[9]
PBS-c	45	57	ISO 14855-2	[10]

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the properties of PBS-based packaging materials, based on internationally recognized standards.



Protocol for Tensile Properties Testing

This protocol is based on the ASTM D882 standard for determining the tensile properties of thin plastic sheeting.[6][11][12][13][14]

Objective: To measure the tensile strength, elongation at break, and modulus of elasticity of PBS-based films.

Materials and Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- · Grips for holding thin film specimens
- Extensometer (optional, for precise strain measurement)
- Micrometer for thickness measurement
- Specimen cutter or die

Procedure:

- Specimen Preparation:
 - Cut rectangular specimens from the film. A typical width is 25 mm, and the length should be sufficient for a grip separation of at least 100 mm.[6]
 - Ensure the edges of the specimens are smooth and free of nicks.
 - Measure the thickness of each specimen at several points along the gauge length and calculate the average.
- Test Conditions:
 - \circ Condition the specimens at a standard laboratory atmosphere of 23 ± 2 °C and 50 ± 5% relative humidity for at least 40 hours prior to testing.[12]
- Testing:



- Set the initial grip separation on the UTM. A common distance is 100 mm.[6]
- Mount the specimen in the grips, ensuring it is aligned vertically and not slipping.
- Set the crosshead speed (rate of grip separation). A typical rate is 50 mm/min.[11]
- Start the test and record the force and elongation data until the specimen breaks.
- Data Analysis:
 - Tensile Strength: Calculate the maximum stress by dividing the maximum load by the original cross-sectional area of the specimen.
 - Elongation at Break: Calculate the strain at which the specimen ruptures, expressed as a percentage of the initial gauge length.
 - Modulus of Elasticity: Determine the slope of the initial linear portion of the stress-strain curve.



Click to download full resolution via product page

Tensile property testing workflow for PBS films.

Protocol for Oxygen Transmission Rate (OTR) Testing

Methodological & Application





This protocol is based on the ASTM D3985 standard for measuring the oxygen gas transmission rate through plastic film and sheeting using a coulometric sensor.[1][2][3][15][16]

Objective: To determine the steady-state rate of oxygen gas transmission through PBS-based films.

Materials and Equipment:

- Oxygen transmission rate test instrument with a coulometric sensor
- Test gas (high-purity oxygen)
- Carrier gas (high-purity nitrogen)
- Specimen mounting cell
- Temperature and humidity control system

Procedure:

- Specimen Preparation:
 - Cut a circular or square specimen from the film to fit the instrument's diffusion cell.
 - Handle the specimen with care to avoid contamination or damage.
- Instrument Setup and Calibration:
 - Calibrate the instrument according to the manufacturer's instructions, often using a certified reference film.
- Testing:
 - Mount the specimen in the diffusion cell, creating a sealed barrier between two chambers.
 - Purge the system to remove any residual oxygen.
 - Introduce oxygen gas into the outer chamber and nitrogen carrier gas into the inner chamber (the one connected to the sensor).

Methodological & Application






- Maintain a constant temperature and relative humidity throughout the test.
- The instrument will monitor the amount of oxygen that permeates through the film and is carried by the nitrogen to the coulometric detector.
- The test continues until a steady-state transmission rate is achieved.
- Data Analysis:

 The instrument software typically calculates the Oxygen Transmission Rate (OTR) in units of cm³/(m²·day).





Click to download full resolution via product page

Workflow for Oxygen Transmission Rate (OTR) testing.



Protocol for Water Vapor Transmission Rate (WVTR) Testing

This protocol is based on the ASTM E96 standard, which covers the gravimetric determination of water vapor transmission of materials.[7][17][18][19][20]

Objective: To measure the rate of water vapor movement through PBS-based films.

Materials and Equipment:

- Test dish (cup)
- Desiccant (e.g., anhydrous calcium chloride) for the Desiccant Method, or distilled water for the Water Method
- Environmental chamber with controlled temperature and humidity
- Analytical balance
- Sealant (e.g., wax) to attach the specimen to the dish

Procedure (Desiccant Method):

- Assembly Preparation:
 - Place desiccant in the test dish, filling it to within about 6 mm of the specimen.
 - Cut a specimen of the film large enough to cover the dish opening.
- Specimen Sealing:
 - Seal the specimen to the rim of the dish, ensuring an airtight seal.
- Testing:
 - Weigh the entire assembly (dish, desiccant, and specimen) accurately.



- Place the assembly in a controlled environmental chamber (e.g., 38 °C and 90% relative humidity).
- Periodically remove the assembly and weigh it.
- Continue until the rate of weight gain becomes constant.
- Data Analysis:
 - Plot the weight gain against time. The slope of the linear portion of the graph represents the rate of water vapor transmission.
 - Calculate the WVTR in g/(m²-day).

Protocol for Biodegradation Testing under Controlled Composting Conditions

This protocol is based on the ISO 14855 standard, which determines the ultimate aerobic biodegradability of plastic materials by analyzing the evolved carbon dioxide.[21][22][23][24]

Objective: To evaluate the biodegradability of PBS-based materials in a controlled composting environment.

Materials and Equipment:

- Composting reactor vessels
- Mature compost as inoculum
- System for supplying carbon dioxide-free air
- System for measuring the evolved carbon dioxide (e.g., gas chromatography, infrared analysis, or gravimetric absorption)
- Temperature-controlled environment (typically 58 ± 2 °C)

Procedure:



Test Setup:

- Prepare a test mixture containing the test material (in powder or film form), inoculum, and an inert material if needed.
- Prepare a blank vessel containing only the inoculum.
- Place the mixtures in the composting reactors.

Incubation:

- Maintain the reactors at a constant temperature of 58 °C.
- Supply a controlled flow of CO2-free, humidified air to each reactor.
- Measurement of Evolved CO2:
 - Continuously or at regular intervals, measure the concentration of carbon dioxide in the exhaust air from each reactor.


Test Duration:

 The test is continued until the rate of CO2 evolution from the test vessel has plateaued or for a maximum of 6 months.[23]

Data Analysis:

- o Calculate the cumulative amount of CO2 evolved from both the test and blank reactors.
- Determine the net CO2 evolution from the test material by subtracting the CO2 from the blank.
- Calculate the percentage of biodegradation by comparing the net CO2 evolved to the theoretical amount of CO2 that can be produced from the test material (calculated from its elemental composition). A material is considered biodegradable if it reaches 90% biodegradation within 180 days.[23]





Click to download full resolution via product page

Logical workflow for biodegradation testing of PBS.

Conclusion



PBS and its blends offer a viable and sustainable alternative to conventional plastics for a variety of packaging applications. By understanding and tailoring their mechanical and barrier properties, and by verifying their biodegradability through standardized testing, researchers and developers can innovate new packaging solutions that meet performance requirements while minimizing environmental impact. The protocols and data presented in these notes serve as a valuable resource for the development and evaluation of PBS-based sustainable packaging materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ASTM D3985 / F1927 [ametekmocon.com]
- 2. store.astm.org [store.astm.org]
- 3. industrialphysics.com [industrialphysics.com]
- 4. Properties of Biodegradable Films Based on Poly(butylene Succinate) (PBS) and Poly(butylene Adipate-co-Terephthalate) (PBAT) Blends † - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Properties of Biodegradable Films Based on Poly (butylene Succinate)(PBS) and Poly (butylene Adipate-co-Terephthalate)(PBAT) Blends | IMM Container [imm.cnr.it]
- 6. zwickroell.com [zwickroell.com]
- 7. How to Test Water Vapor Transmission Rate in Films Labthink [en.labthink.com]
- 8. Biodegradation of Poly(butylene succinate) Powder in a Controlled Compost at 58 °C
 Evaluated by Naturally-Occurring Carbon 14 Amounts in Evolved CO2 Based on the ISO
 14855-2 Method PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. snu.elsevierpure.com [snu.elsevierpure.com]
- 11. ASTM D882 Guide: Tensile Testing of Thin Plastic Films WTS [wtsmachinery.com]
- 12. labsinus.com [labsinus.com]
- 13. matestlabs.com [matestlabs.com]







- 14. store.astm.org [store.astm.org]
- 15. OTR Oxygen Transmission Rate ASTM D3985 Labthink [labthinkinternational.com]
- 16. file.yizimg.com [file.yizimg.com]
- 17. ASTM E96: Water Vapor Testing Explained [Video] ANSI Blog [blog.ansi.org]
- 18. ipstesting.com [ipstesting.com]
- 19. store.astm.org [store.astm.org]
- 20. Interpretation of ASTM E96 (Test Method for Water Vapor Transmission Rate (WVTR) of Materials)-Guangzhou Shounuo Scientific Instrument Co., Ltd [gzsnyq.com]
- 21. ISO 14855 standard BPC Instruments [bpcinstruments.com]
- 22. ISO 14855: Composting of Plastics Aropha [aropha.com]
- 23. aimplas.net [aimplas.net]
- 24. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- To cite this document: BenchChem. [Application of Polybutylene Succinate (PBS) in Sustainable Packaging Materials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584996#application-of-pbs-in-sustainable-packaging-materials]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com